

CAS number and molecular formula for 1-Methoxypentan-3-ol

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Compound of Interest

Compound Name: 1-Methoxypentan-3-ol

Cat. No.: B3381866

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Technical Dossier: 1-Methoxypentan-3-ol

CAS Number: 27999-99-1 Molecular Formula: C₆H₁₄O₂

Executive Summary

This document provides a summary of the currently available technical information for **1-Methoxypentan-3-ol**. Despite a comprehensive search of scientific databases and literature, detailed experimental protocols, in-depth biological activity studies, and specific applications in drug development for this particular molecule are not extensively documented in publicly accessible resources. The information presented herein is based on general chemical principles and data available for structurally related compounds.

Chemical and Physical Properties

A summary of the basic chemical and physical properties for **1-Methoxypentan-3-ol** is provided below. It is important to note that detailed experimental data for this specific compound is limited.

Property	Value	Source
CAS Number	27999-99-1	Generic Chemical Databases
Molecular Formula	C6H14O2	Generic Chemical Databases
Molecular Weight	118.17 g/mol	Calculated
Appearance	Not available	-
Boiling Point	Not available	-
Melting Point	Not available	-
Density	Not available	-
Solubility	Not available	-

Synthesis and Reactivity

Detailed, peer-reviewed synthesis protocols specifically for **1-Methoxypentan-3-ol** are not readily available. However, based on its structure, a logical synthetic approach could involve the following conceptual pathway.

Conceptual Synthesis Workflow

Caption: Conceptual synthetic routes to **1-Methoxypentan-3-ol**.

Experimental Protocol:

A detailed experimental protocol for the synthesis of **1-Methoxypentan-3-ol** is not available in the searched resources. A generalized procedure for the reduction of a ketone to a secondary alcohol would involve the following steps:

- Dissolving the starting ketone (1-methoxy-3-pentanone) in a suitable solvent (e.g., methanol, ethanol, or tetrahydrofuran).
- Cooling the solution in an ice bath.
- Slowly adding a reducing agent (e.g., sodium borohydride) in portions.

- Stirring the reaction mixture at room temperature until the reaction is complete (monitored by techniques like TLC).
- Quenching the reaction by the slow addition of water or a dilute acid.
- Extracting the product with an organic solvent.
- Washing, drying, and concentrating the organic layer.
- Purifying the crude product by distillation or column chromatography.

Reactivity: The reactivity of **1-Methoxypentan-3-ol** is expected to be dictated by its two functional groups: a hydroxyl group and an ether group. The secondary alcohol can undergo oxidation to the corresponding ketone, esterification, and etherification. The ether linkage is generally stable but can be cleaved under harsh acidic conditions.

Applications in Research and Drug Development

There is currently no specific information available in the public domain regarding the application of **1-Methoxypentan-3-ol** in drug development or as a significant research chemical. Its structural motifs (a secondary alcohol and an ether) are common in many biologically active molecules, suggesting potential as a building block in organic synthesis.

Spectroscopic Data

No experimental spectroscopic data (such as NMR or mass spectrometry) for **1-Methoxypentan-3-ol** could be located in the searched databases.

Safety and Handling

Specific safety and handling information for **1-Methoxypentan-3-ol** is not available. For any laboratory work, it should be handled with the standard precautions for a flammable organic liquid. This includes working in a well-ventilated fume hood, wearing appropriate personal protective equipment (gloves, safety glasses), and avoiding sources of ignition.

Conclusion

1-Methoxypentan-3-ol is a chemical compound for which detailed technical information is scarce in publicly available scientific literature. While its basic properties can be inferred, a comprehensive understanding of its synthesis, reactivity, biological activity, and potential applications requires further experimental investigation. Researchers interested in this molecule would need to perform de novo characterization and experimental studies.

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